

Crystal structure of Methyl 4-acetoxybenzoate

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Compound of Interest

Compound Name: Methyl 4-acetoxybenzoate

CAS No.: 24262-66-6

Cat. No.: B1220505

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An In-depth Technical Guide to the Crystal Structure of **Methyl 4-acetoxybenzoate** for Pharmaceutical Research and Development

Introduction

Methyl 4-acetoxybenzoate (MAB), with the chemical formula $C_{10}H_{10}O_4$, is a benzoate ester and a member of the phenyl acetates class.[1] Also known as 4-acetoxybenzoic acid methyl ester, this compound serves as a valuable intermediate in organic synthesis and holds potential as a precursor in the development of pharmaceuticals and pesticides.[2][3] In the realm of drug development, a thorough understanding of a molecule's three-dimensional structure is paramount. The precise arrangement of atoms in the solid state, or crystal structure, dictates critical physicochemical properties such as solubility, stability, dissolution rate, and bioavailability, which are all fundamental to a drug's efficacy and safety profile.

This technical guide, prepared from the perspective of a Senior Application Scientist, provides a comprehensive exploration of the crystal structure of **Methyl 4-acetoxybenzoate**. We will delve into the causality behind experimental choices for its synthesis and crystallization, detail the protocols for its structural determination via single-crystal X-ray diffraction (SC-XRD), and analyze the resulting structural data. The objective is to equip researchers, scientists, and drug

development professionals with a foundational understanding of MAB's solid-state chemistry and its implications for medicinal chemistry and materials science.

Part 1: Synthesis and Crystallization of Methyl 4-acetoxybenzoate

The journey to elucidating a crystal structure begins with the synthesis of high-purity material and the subsequent growth of single crystals suitable for diffraction experiments. The choice of synthetic and crystallization methodologies is critical for obtaining reliable and reproducible results.

Rationale for Synthetic Route Selection

Several pathways exist for the synthesis of **Methyl 4-acetoxybenzoate**. One approach involves the esterification of 4-acetoxybenzoic acid using reagents like trimethyloxonium tetrafluoroborate.[4] While effective, this method utilizes a hazardous reagent. A more common, robust, and scalable method is the direct acetylation of the widely available precursor, methyl 4-hydroxybenzoate.[5] This route is favored for its operational simplicity, high yield, and the use of common laboratory reagents. The reaction proceeds by nucleophilic acyl substitution, where the phenolic hydroxyl group of methyl 4-hydroxybenzoate attacks the carbonyl carbon of acetic anhydride, with an acid catalyst facilitating the process.

Experimental Protocol: Synthesis via Acetylation

This protocol is a self-validating system, where the successful formation of a crystalline product with the expected melting point serves as an initial confirmation of reaction success.

Materials:

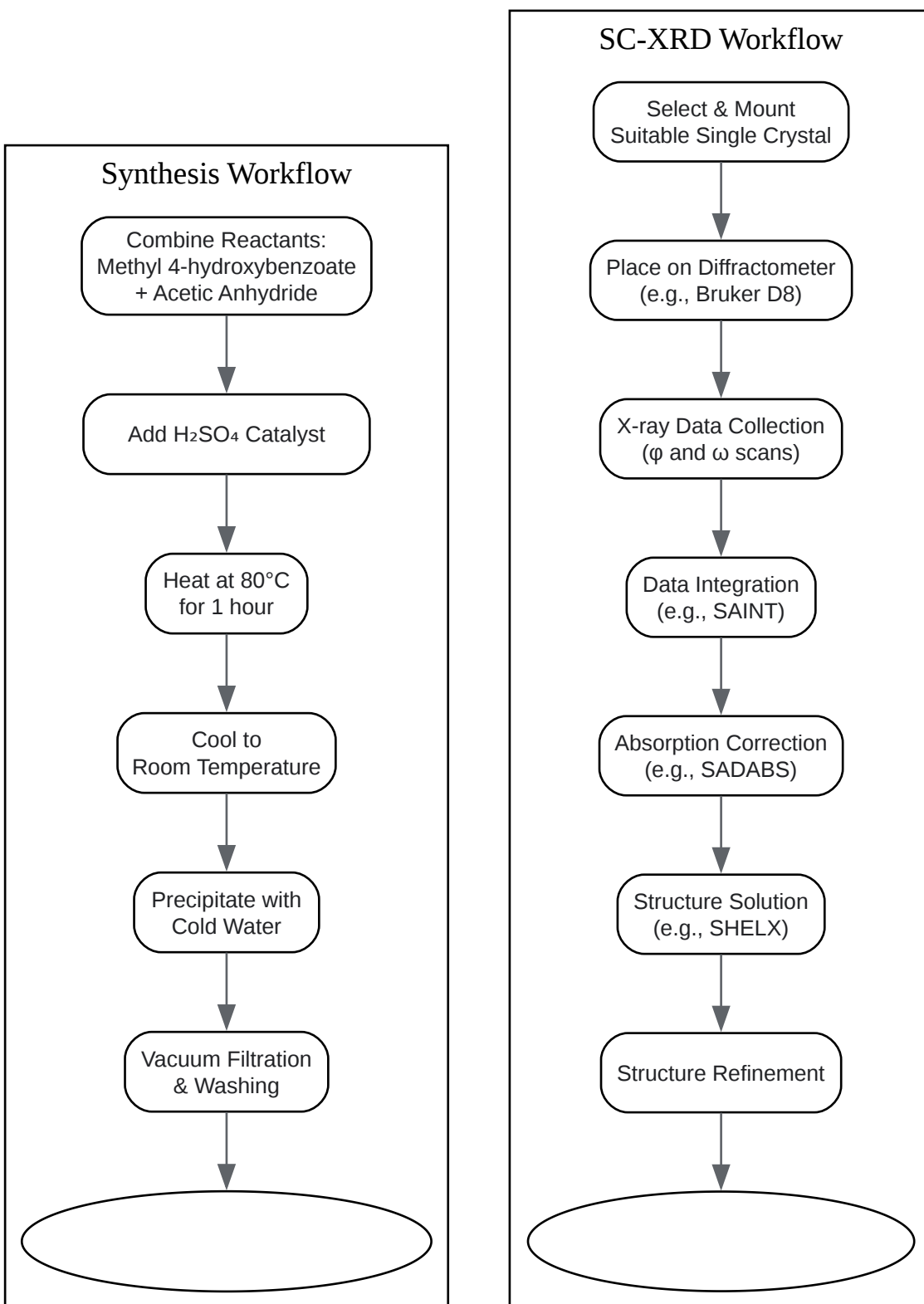
- Methyl 4-hydroxybenzoate (15.2 g)
- Acetic anhydride (20.4 g)
- Concentrated Sulfuric acid (1 mL)
- Deionized water

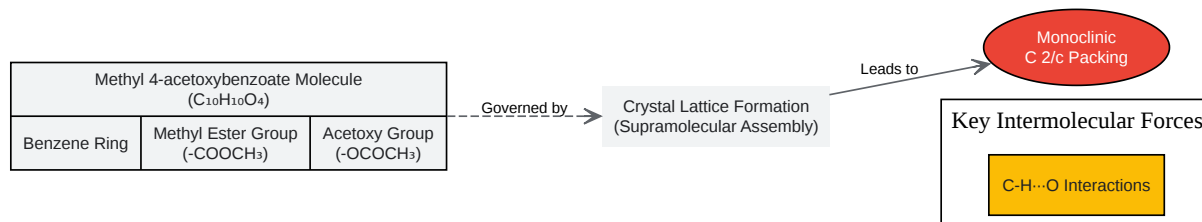
- Standard laboratory glassware, heating mantle, and filtration apparatus

Procedure:

- Combine methyl 4-hydroxybenzoate and acetic anhydride in a round-bottom flask equipped with a magnetic stirrer.
- Carefully add the sulfuric acid catalyst to the mixture while stirring.
- Heat the reaction mixture to 80°C using a heating mantle and maintain this temperature for one hour.^[5]
- After one hour, remove the heat source and allow the mixture to cool to room temperature.
- Slowly add cold deionized water to the cooled mixture to precipitate the product and quench any remaining acetic anhydride.
- Collect the resulting crystals by vacuum filtration.
- Wash the crystals thoroughly with deionized water to remove impurities.
- Dry the purified product. The expected melting point is in the range of 78-84°C.^{[4][6]}

Workflow for Synthesis of Methyl 4-acetoxybenzoate





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